

Core Topic: Cesium Carbonate Chemical Formula and Structure

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Compound of Interest

Compound Name: Cesium carbonate

Cat. No.: B044355

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Introduction

Cesium carbonate (Cs_2CO_3) is an inorganic compound that has established itself as a versatile and indispensable reagent in modern chemical synthesis and materials science.[1] It is a white, crystalline, hygroscopic solid known for its high solubility in polar solvents and its strong basicity.[2][3] This combination of properties makes it a superior alternative to other common inorganic bases, such as potassium carbonate or sodium carbonate, in a wide range of chemical transformations.[4][5] Its applications are extensive, spanning from being a crucial base in metal-catalyzed cross-coupling reactions to facilitating the synthesis of complex pharmaceutical intermediates and enhancing the efficiency of advanced materials like solar cells.[5][6] This guide provides a comprehensive overview of its chemical and physical properties, structure, synthesis protocols, and key applications.

Chemical Formula and Structure

The chemical formula for **cesium carbonate** is Cs_2CO_3 . [2] It consists of two cesium cations (Cs^+) and one carbonate anion (CO_3^{2-}). [7] The compound has a molecular weight of 325.82 g/mol. [3][4]

Structurally, **cesium carbonate** crystallizes in the monoclinic crystal system. [8] The carbonate ions are planar, and the cesium ions are coordinated to the oxygen atoms of the carbonate groups. This arrangement results in a stable crystalline lattice. [7]

Physicochemical Properties

Cesium carbonate's utility is largely dictated by its distinct physical and chemical properties. A key advantage is its significantly higher solubility in organic solvents compared to other alkali metal carbonates like Na_2CO_3 and K_2CO_3 .^{[2][4]} This enhanced solubility allows it to be used effectively in a broader range of reaction conditions. It is stable under normal conditions but is very deliquescent, meaning it readily absorbs moisture from the air.^{[7][9]}

Table 1: General and Physical Properties of **Cesium Carbonate**

Property	Value
IUPAC Name	Dicesium carbonate ^[10]
CAS Number	534-17-8 ^[4]
Molecular Formula	Cs_2CO_3 ^{[2][3][4]}
Molar Mass	325.82 g/mol ^{[3][4]}
Appearance	White crystalline solid/powder ^{[2][4]}
Density	4.072 g/cm ³ ^[2]
Melting Point	610 °C (1,130 °F; 883 K) (decomposes) ^{[2][4]}
Magnetic Susceptibility (χ)	$-103.6 \cdot 10^{-6} \text{ cm}^3/\text{mol}$ ^[2]

Table 2: Solubility of **Cesium Carbonate** in Various Solvents

Solvent	Solubility (g/L)	Temperature (°C)
Water	2605	15 ^[2]
Ethanol	110	^[2]
Dimethylformamide (DMF)	119.6	^[2]
Dimethyl Sulfoxide (DMSO)	361.7	^[2]
Sulfolane	394.2	^[2]
N-Methylpyrrolidone	723.3	^[2]

Table 3: Crystal Structure and Lattice Parameters

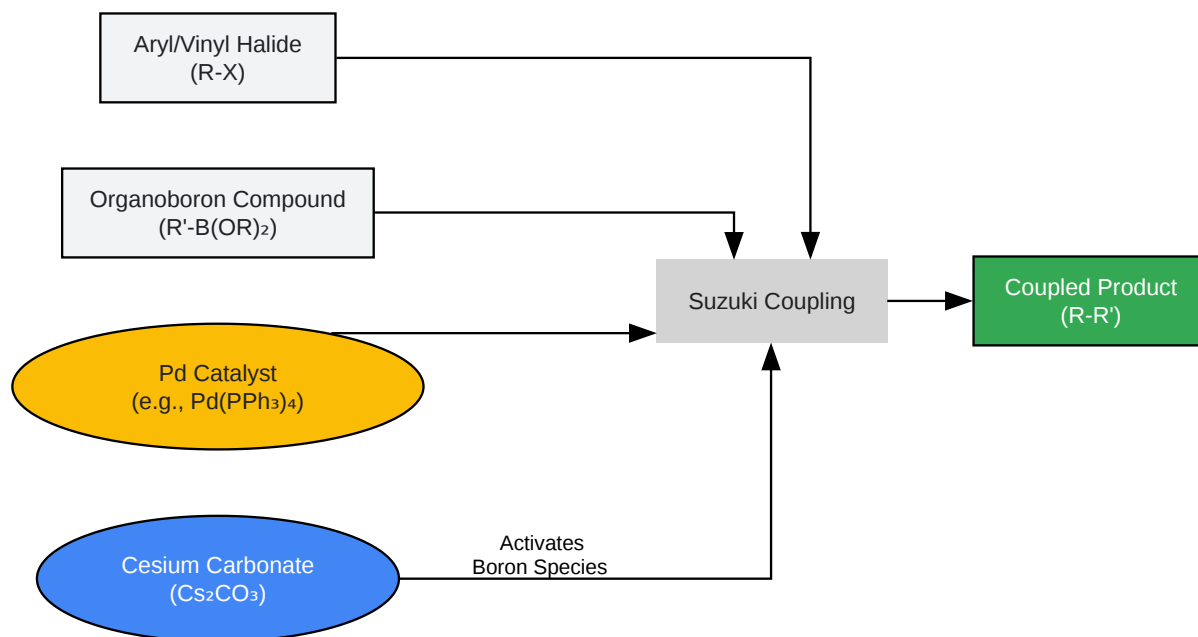
Parameter	Value
Crystal System	Monoclinic[8]
Lattice Parameter 'a'	10.601 Å[8]
Lattice Parameter 'b'	6.263 Å[8]
Lattice Parameter 'c'	8.093 Å[8]

Key Applications in Research and Development

Cesium carbonate is a preferred base in a multitude of organic reactions due to its strong basicity and high solubility.[3] Its "soft" cesium cation can also influence reaction pathways and selectivity.[11]

Metal-Catalyzed Cross-Coupling Reactions

Cesium carbonate is a cornerstone in many pivotal carbon-carbon bond-forming reactions, which are fundamental to pharmaceutical and materials synthesis.[5] It is particularly effective in Suzuki, Heck, and Sonogashira coupling reactions.[5][6] In Suzuki reactions, the reactivity order of alkali carbonates often follows $\text{Cs}_2\text{CO}_3 > \text{K}_2\text{CO}_3 > \text{Na}_2\text{CO}_3 > \text{Li}_2\text{CO}_3$. [12]



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Diagram of the Suzuki Coupling Reaction.

N-Alkylation and O-Alkylation Reactions

It is highly efficient for the N-alkylation of a wide range of nitrogen-containing compounds, including sulfonamides, amines, indoles, and other heterocycles.[2][5] The use of **cesium carbonate** in these reactions often results in higher yields and improved selectivity compared to other bases.[5] Similarly, it is effective for the O-alkylation of phenols and alcohols.[5]

Aerobic Oxidation of Alcohols

In the presence of a gold catalyst (Na[AuCl₄]), **cesium carbonate** serves as a very efficient co-catalyst for the aerobic oxidation of alcohols to aldehydes and ketones at room temperature.[2] A significant advantage of this system is that when primary alcohols are used, there is no over-oxidation to form carboxylic acids.[2]

Materials Science and Electronics

Cesium carbonate has found applications in energy conversion technologies.[2] When used as a thin layer in polymer solar cells, thermal annealing of Cs₂CO₃ can enhance power

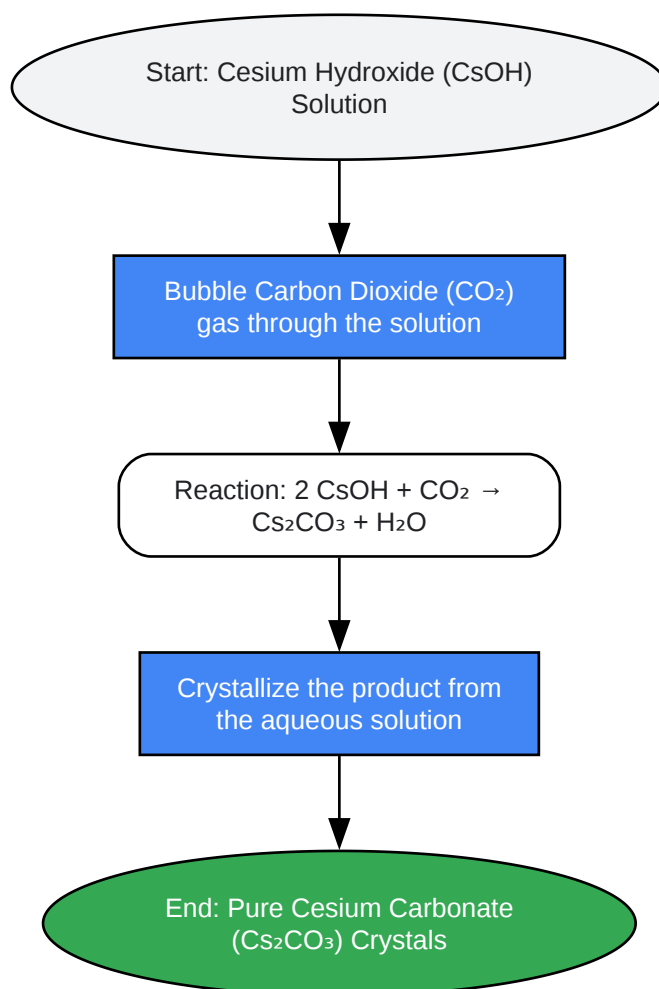
conversion efficiency and the operational lifetime of the devices.[2] It is also used in the fabrication of specialty optical glass and advanced ceramics, where it helps to improve thermal stability and optical properties.[6]

Experimental Protocols

Detailed methodologies are crucial for reproducibility. The following sections outline protocols for the synthesis of **cesium carbonate** and its application in representative organic reactions.

Synthesis of Cesium Carbonate

Cesium carbonate can be synthesized via several routes. A common laboratory and industrial method involves the reaction of cesium hydroxide with carbon dioxide.[2]



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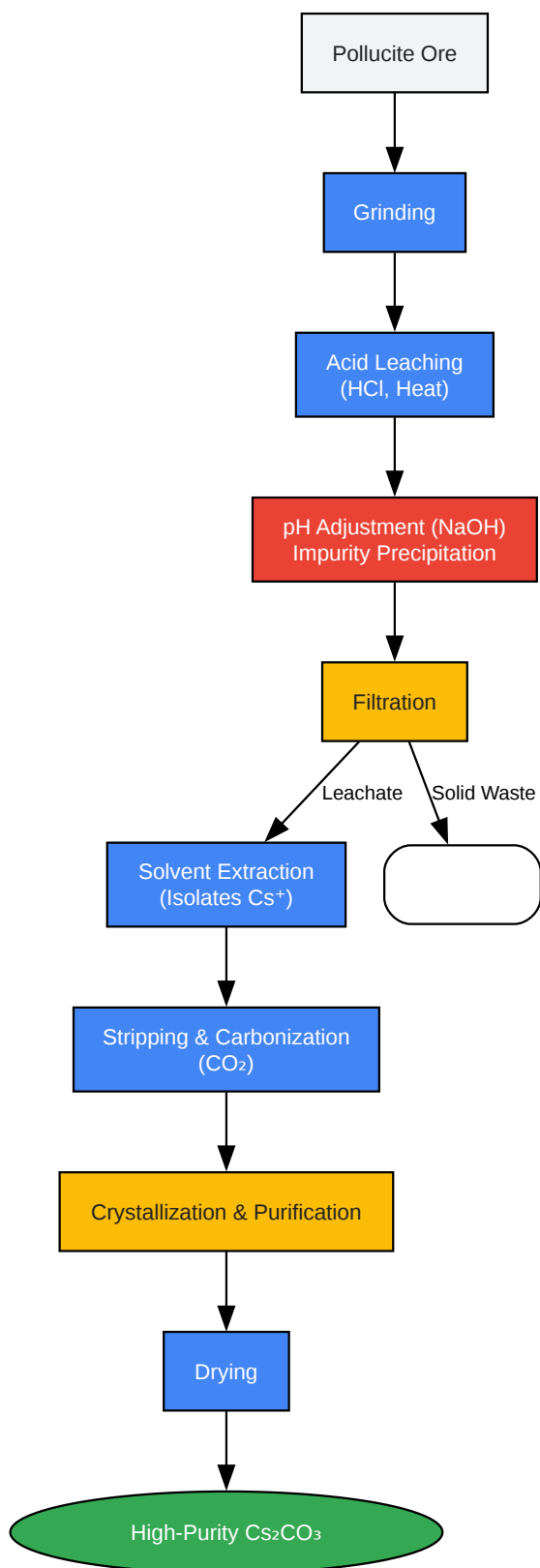
Workflow for **Cesium Carbonate** Synthesis.

Another method involves the thermal decomposition of cesium oxalate.^[2] Reaction: $\text{Cs}_2\text{C}_2\text{O}_4 \rightarrow \text{Cs}_2\text{CO}_3 + \text{CO}$ ^[2]

A more complex industrial process involves extraction from the mineral pollucite.

Protocol: Extraction from Pollucite Ore^[13]

- Grinding: The pollucite ore is ground using a ball mill to a fine powder (e.g., 120 mesh).^[13]
- Acidification: The powdered ore is mixed with concentrated hydrochloric acid (e.g., 10 equivalents) and heated in a closed reactor (e.g., 100°C for 2 hours).^[13]
- Leaching: Water is added to the resulting slurry (e.g., liquid-to-solid ratio of 4:1) and heated (e.g., 80-100°C for 1 hour) to leach the cesium salts into the aqueous phase.^[13]
- Precipitation of Impurities: The pH of the solution is adjusted to 10 with sodium hydroxide to precipitate impurities like aluminum, silicon, and other metals.^[13]
- Filtration: The mixture is filtered to remove the solid impurities.^[13]
- Solvent Extraction: The cesium is selectively extracted from the filtrate using a specialized extractant.^[13]
- Stripping and Carbonization: The cesium is stripped from the organic phase using carbon dioxide, which forms a **cesium carbonate** solution. This solution is further carbonated under pressure.^[13]
- Crystallization and Purification: The solution is concentrated to crystallize the **cesium carbonate**. The crystals are then isolated, redissolved, and recrystallized to achieve high purity (e.g., 99.99%).^[13]
- Drying: The final crystals are dried in an oven to yield the final product.^[13]



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Workflow for Cs_2CO_3 Extraction from Ore.

General Protocol for Synthesis of Polyhydroquinoline Derivatives[14]

This protocol demonstrates the use of **cesium carbonate** as an efficient catalyst.

- **Reactant Mixture:** A mixture of an arylaldehyde (2 mmol), dimedone (2 mmol), ethyl acetoacetate (2.5 mmol), and ammonium acetate (3 mmol) is prepared.[14]
- **Catalyst Addition:** 10 mol% of Cs_2CO_3 and a phase transfer catalyst (tetrabutylammonium bromide, 0.05 g) are added.[14]
- **Solvent and Reaction:** The components are dissolved in methanol (5 mL) and irradiated with a 200W tungsten lamp for a specified time.[14]
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC).[14]
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and poured into ice water. The resulting precipitate is filtered to yield the polyhydroquinoline product.[14]

General Protocol for O-Alkylation of a Phenol[4]

- **Dissolution:** A solution of the starting phenol (1.07 mmol) is prepared in acetone (10 mL).[4]
- **Reagent Addition:** An alkyl bromide (1.2 mmol) is added, followed by **cesium carbonate** (3.1 mmol).[4]
- **Reaction:** The mixture is stirred under appropriate conditions (e.g., temperature, time) until the reaction is complete.[4]
- **Work-up:** The reaction is then quenched and worked up using standard extraction and purification techniques (e.g., chromatography) to isolate the O-alkylated product.[4]

Conclusion

Cesium carbonate is a powerful and enabling reagent for chemists in both academic and industrial settings. Its unique solubility profile and high basicity allow for efficient and often highly selective chemical transformations that are challenging with other inorganic bases.[15] From facilitating the construction of complex molecular architectures essential for drug

development to enhancing the performance of next-generation materials, the applications of **cesium carbonate** continue to expand, solidifying its role as a critical tool in modern science.

[1][5]

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